

# Application Notes and Protocols: 4'-Methylformanilide as a Versatile Formylating Agent

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## Compound of Interest

Compound Name: **4'-Methylformanilide**

Cat. No.: **B184166**

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## Introduction: The Formyl Group as a Key Synthetic Handle

The introduction of a formyl group (-CHO) into a molecule is a cornerstone of organic synthesis, providing a versatile entry point for a vast array of chemical transformations. Aldehydes are critical intermediates in the synthesis of pharmaceuticals, agrochemicals, and materials, participating in reactions such as Wittig olefination, aldol condensation, and reductive amination.<sup>[1]</sup> Among the various reagents developed for formylation, **4'-Methylformanilide** stands out due to its stability, ease of handling, and predictable reactivity in key synthetic strategies. This guide provides an in-depth look at the mechanistic underpinnings and practical application of **4'-Methylformanilide** in two powerful formylation methodologies: the Vilsmeier-Haack reaction for electron-rich arenes and the formylation of organolithium compounds.

## Mechanistic Insights: The Dual Reactivity of 4'-Methylformanilide

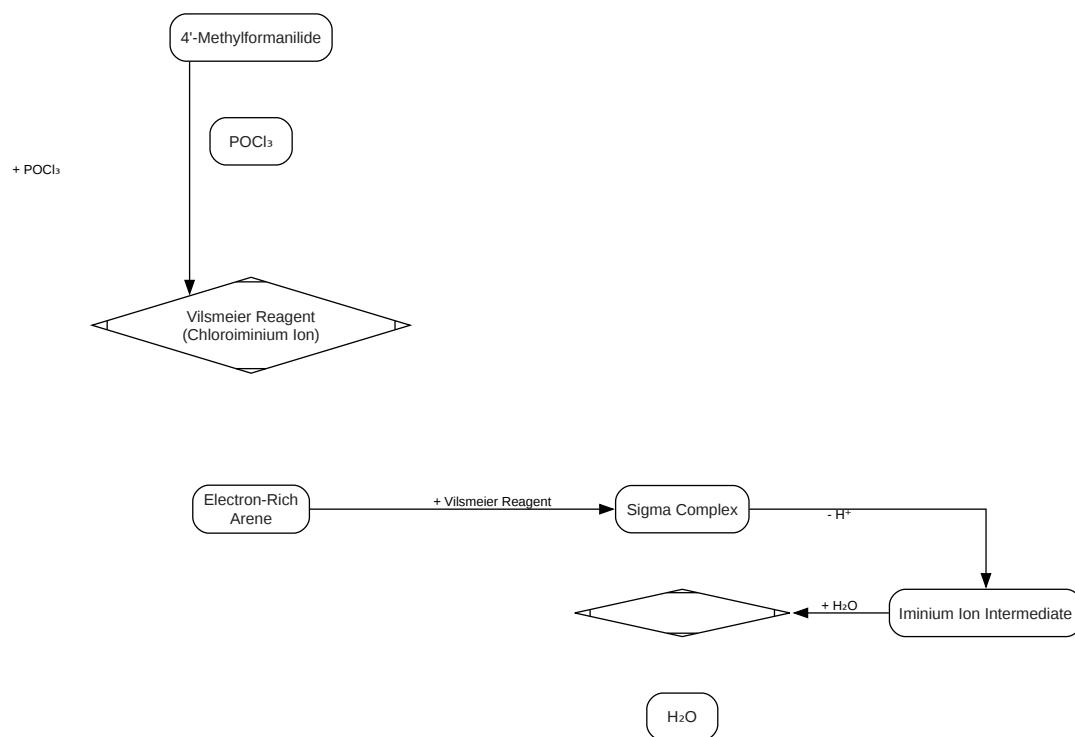
**4'-Methylformanilide**'s utility as a formylating agent is primarily manifested through two distinct mechanistic pathways, dictated by the choice of reagents and the nature of the substrate.

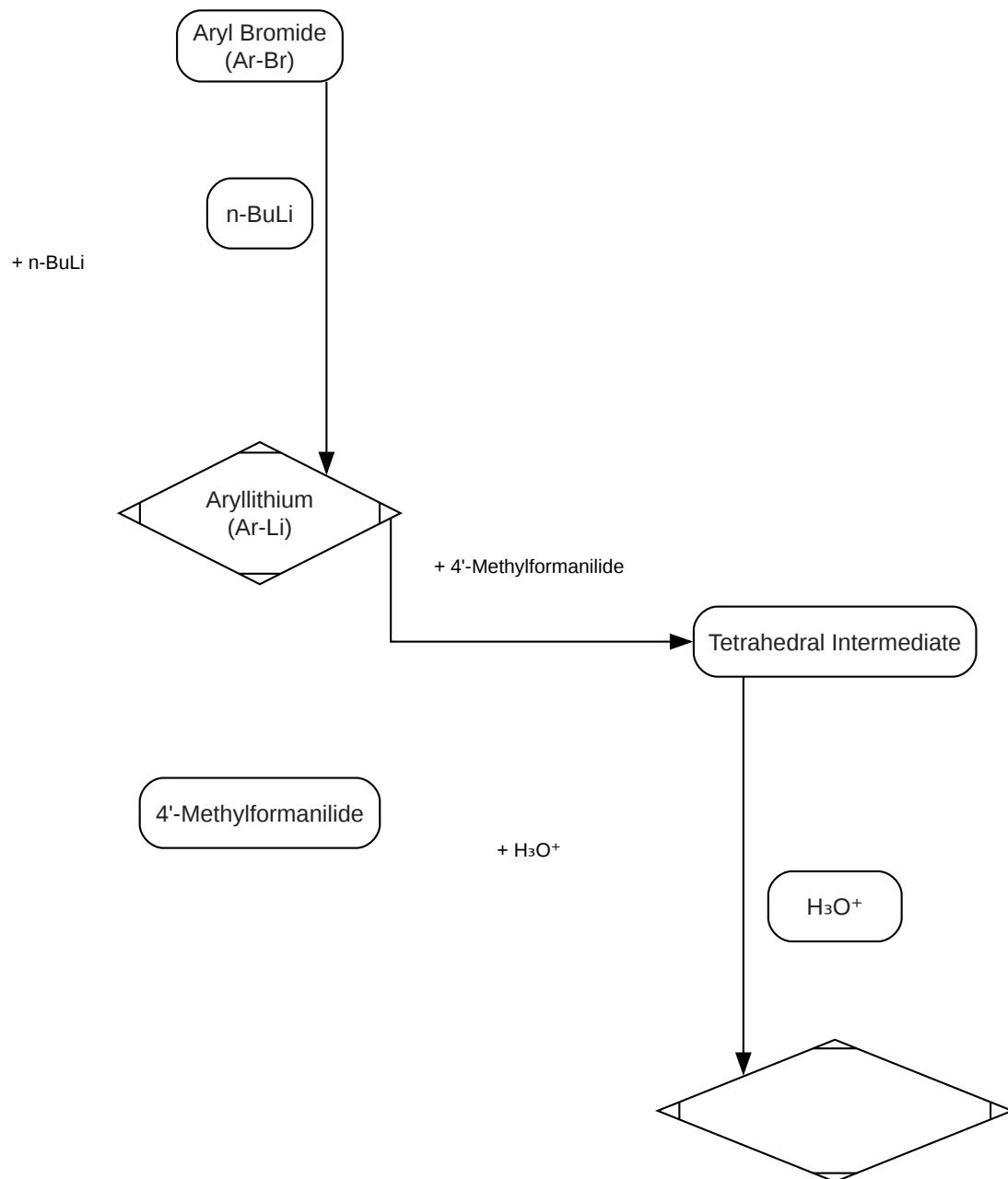
## Electrophilic Aromatic Substitution: The Vilsmeier-Haack Reaction

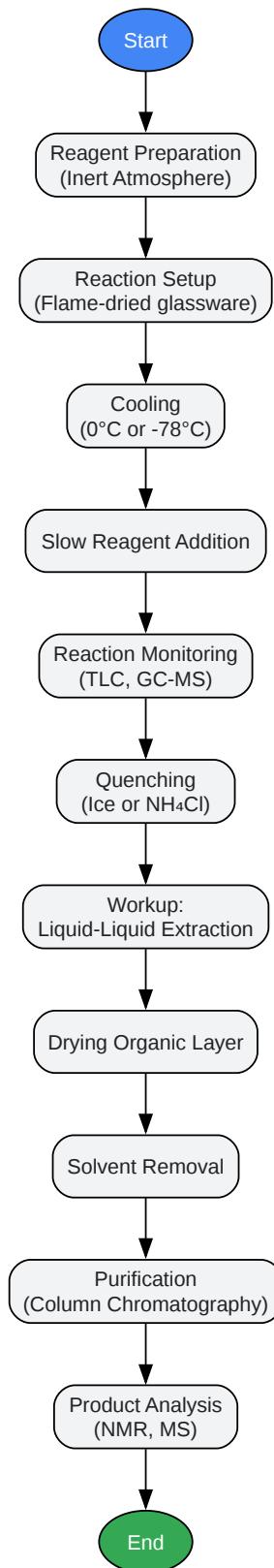
In the presence of an activating agent such as phosphorus oxychloride ( $\text{POCl}_3$ ), **4'-Methylformanilide** is converted into a highly electrophilic species known as the Vilsmeier reagent.<sup>[2][3]</sup> This reaction is particularly effective for the formylation of electron-rich aromatic and heteroaromatic compounds.<sup>[4]</sup>

The mechanism proceeds in several stages:

- Formation of the Vilsmeier Reagent: **4'-Methylformanilide** reacts with phosphorus oxychloride to form a chloroiminium ion, the active electrophile.<sup>[2][3]</sup>
- Electrophilic Attack: The electron-rich aromatic ring attacks the electrophilic carbon of the Vilsmeier reagent, leading to the formation of a sigma complex.<sup>[5]</sup>
- Aromatization: A proton is lost, restoring the aromaticity of the ring and forming an iminium ion intermediate.
- Hydrolysis: Aqueous workup hydrolyzes the iminium ion to yield the final aryl aldehyde and N-methyl-p-toluidine.<sup>[2][3]</sup>





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